

Navigating the Safe Disposal of (3-Methyloxiran-2-yl)methanol: A Comprehensive Guide

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Compound of Interest

Compound Name: (3-Methyloxiran-2-yl)methanol

Cat. No.: B110122

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **(3-Methyloxiran-2-yl)methanol**, also commonly known as Glycidol. Adherence to these protocols is critical due to the hazardous nature of this compound.

(3-Methyloxiran-2-yl)methanol is a colorless, slightly viscous liquid that poses several health and safety risks. It is classified as a carcinogen, toxic, and an irritant.^[1] It is harmful if swallowed, inhaled, or absorbed through the skin.^{[2][3]} Furthermore, it is a combustible liquid and can form explosive vapor/air mixtures above 72°C.^[4]

Immediate Safety and Spill Response

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and contamination.

For small spills:

- Use absorbent paper or an inert material such as sand, earth, or vermiculite to soak up the liquid.^{[5][6]}
- Seal the absorbent material and any contaminated clothing in a vapor-tight plastic bag for eventual disposal.^[5]

- Wash the contaminated area thoroughly with soap and water.[5]
- Ensure the area is well-ventilated after the cleanup is complete.[1]

For large spills:

- Isolate the spill or leak area in all directions for at least 50 meters (150 feet).[5]
- Evacuate personnel from the danger area and move upwind.[7][8]
- Alert the appropriate emergency response team or safety officer.

Personal Protective Equipment (PPE) is non-negotiable when handling **(3-Methyloxiran-2-yl)methanol**. This includes a complete protective suit, chemical-resistant gloves, and eye/face protection.[4][9] For spill response, a self-contained breathing apparatus (SCBA) is recommended.[4]

Quantitative Data for Safe Handling

For quick reference, the following table summarizes key quantitative data for **(3-Methyloxiran-2-yl)methanol**.

Property	Value
CAS Number	556-52-5
UN Number	2810
Hazard Class	6.1 (Poison)
Flash Point	71 °C - 72 °C
Occupational Exposure Limit (TLV)	25 ppm; 76 mg/m ³ (ACGIH 1993-1994)

Proper Disposal Procedures

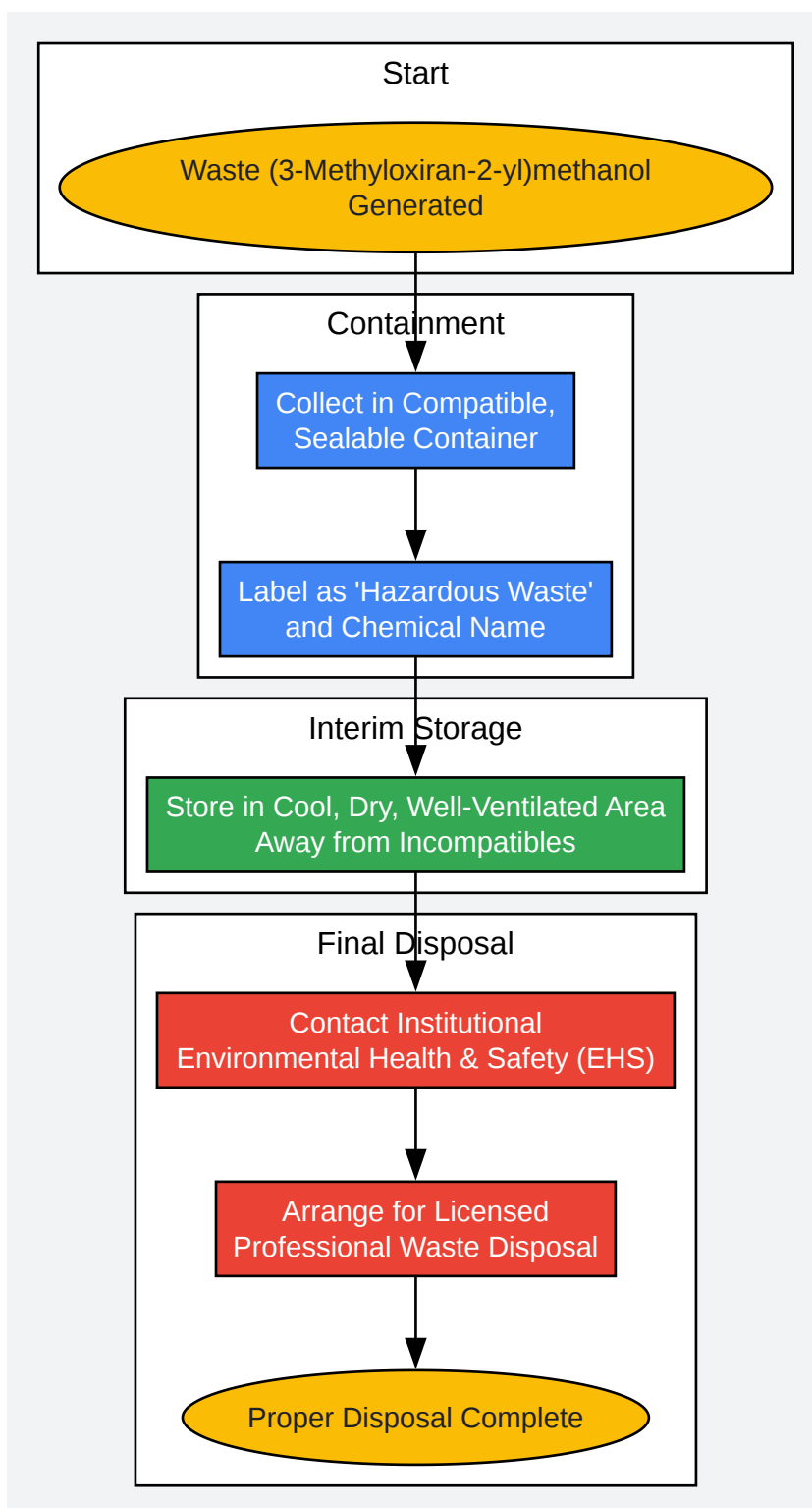
(3-Methyloxiran-2-yl)methanol is considered a hazardous waste and must be disposed of in accordance with all local, state, and federal regulations.[1] It is crucial not to dispose of this chemical down the drain or in regular trash.[1][6]

Step-by-Step Disposal Protocol:

- **Containerize Waste:** Collect waste **(3-Methyloxiran-2-yl)methanol** and any contaminated materials in a compatible, sealable container. Glass or mild steel containers are recommended.^[4] Do not mix with other waste.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name: **"(3-Methyloxiran-2-yl)methanol"** or "Glycidol".
- **Storage:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.^[4] Incompatible materials include strong acids, strong bases, oxidizing agents, and certain metals like copper and zinc, which can cause fire and explosion hazards.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through a licensed professional waste disposal service.^{[2][9]} Contact your institution's environmental health and safety department for specific procedures.
- **Regulatory Consultation:** For specific recommendations, it may be necessary to contact your state's Department of Environmental Protection (DEP) or the regional office of the federal Environmental Protection Agency (EPA).^[1]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(3-Methyloxiran-2-yl)methanol**.



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Caption: Disposal workflow for **(3-Methyloxiran-2-yl)methanol**.

By following these detailed procedures, laboratory professionals can ensure the safe handling and disposal of **(3-Methyloxiran-2-yl)methanol**, thereby protecting themselves, their colleagues, and the environment.

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References

- 1. nj.gov [nj.gov]
- 2. capotchem.com [capotchem.com]
- 3. cpachem.com [cpachem.com]
- 4. ICSC 0159 - GLYCIDOL [inchem.org]
- 5. GLYCIDOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. international.brand.akzonobel.com [international.brand.akzonobel.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. angenechemical.com [angenechemical.com]
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